

# Application Notes and Protocols: Aldol Condensation of Butyraldehyde with Formaldehyde

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## Compound of Interest

Compound Name: Butyraldehyde

Cat. No.: B050154

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## Introduction

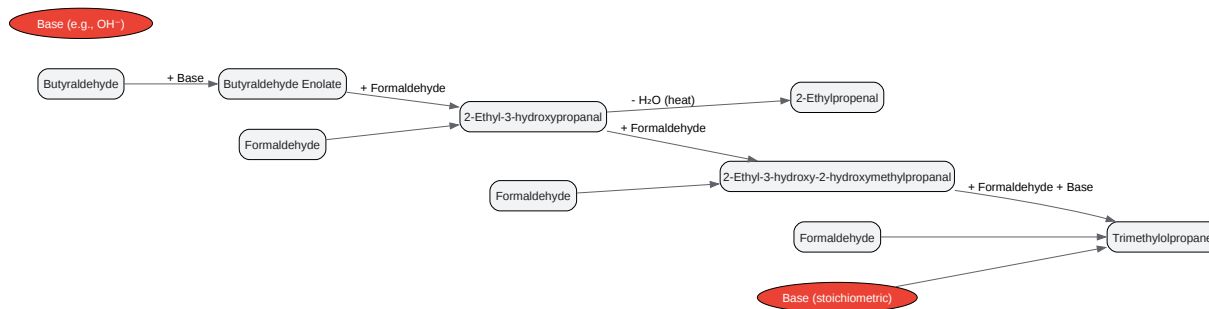
The aldol condensation of **butyraldehyde** with formaldehyde is a classic example of a crossed-aldol reaction, a fundamental carbon-carbon bond-forming reaction in organic synthesis. This reaction is of significant industrial importance, serving as a key step in the production of various valuable chemicals, including polyols like trimethylolpropane and intermediates for plasticizers and resins. The reaction involves the nucleophilic addition of an enolate, generated from **butyraldehyde** in the presence of a base, to the carbonyl carbon of formaldehyde, which lacks  $\alpha$ -hydrogens and thus cannot self-condense. This is followed by a dehydration step to yield an  $\alpha,\beta$ -unsaturated aldehyde. The choice of catalyst and reaction conditions can significantly influence the product distribution and yield. These notes provide detailed protocols for this reaction under various catalytic systems and a summary of relevant quantitative data.

## Reaction Pathway

The base-catalyzed aldol condensation of **butyraldehyde** with formaldehyde proceeds through the following general steps:

- **Enolate Formation:** A base abstracts an acidic  $\alpha$ -hydrogen from **butyraldehyde** to form a resonance-stabilized enolate ion.

- **Nucleophilic Attack:** The enolate attacks the electrophilic carbonyl carbon of formaldehyde.
- **Protonation:** The resulting alkoxide is protonated by a protic solvent (e.g., water) to form the aldol addition product, 2-ethyl-3-hydroxypropanal.
- **Further Reaction with Formaldehyde:** In the presence of excess formaldehyde, the initial aldol adduct can undergo further reaction. The remaining acidic  $\alpha$ -hydrogen on the initial product can be abstracted, leading to a second addition of formaldehyde to yield 2-ethyl-3-hydroxy-2-hydroxymethylpropanal.
- **Dehydration (Condensation):** The aldol addition product can be dehydrated, often upon heating, to form an  $\alpha,\beta$ -unsaturated aldehyde, 2-ethylpropenal.
- **Cannizzaro Reaction (with excess formaldehyde and strong base):** The intermediate 2-ethyl-3-hydroxy-2-hydroxymethylpropanal can undergo a Cannizzaro reaction with formaldehyde in the presence of a stoichiometric amount of a strong base to produce trimethylolpropane and formate.<sup>[1]</sup>



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Caption: Reaction pathway for the aldol condensation of **butyraldehyde** and formaldehyde.

## Data Presentation: Comparison of Catalytic Systems

The following table summarizes quantitative data for the aldol condensation of **butyraldehyde** and formaldehyde under different catalytic conditions.

Catalyst System	Catalyst	Reactant Ratio (Butyraldehyde: Formaldehyde)	Temperature (°C)	Reaction Time	Yield (%)	Main Product(s)	Reference(s)
Homogeneous Base	Sodium Hydroxide (NaOH)	1:2 (approx.)	30	1 hour	90.7	Trimethylolpropanol	<a href="#">[2]</a>
Sodium Hydroxide (NaOH)	1:7	20	1.5 hours	-	Trimethylolpropanol	<a href="#">[3]</a>	
Anion-Exchange Resin	Weakly Basic Anion-Exchange Resin	Varies	50-70	Varies	-	2-Ethyl-3-hydroxy-2-hydroxy methylpropanal, 2-Ethylpropenal	<a href="#">[4]</a>
Commercial Anion-Exchange Resin	Varies	40-80	Varies	-	2-Ethyl-3-hydroxy-2-hydroxy methylpropanal, 2-Ethylpropenal	<a href="#">[5]</a> <a href="#">[6]</a>	

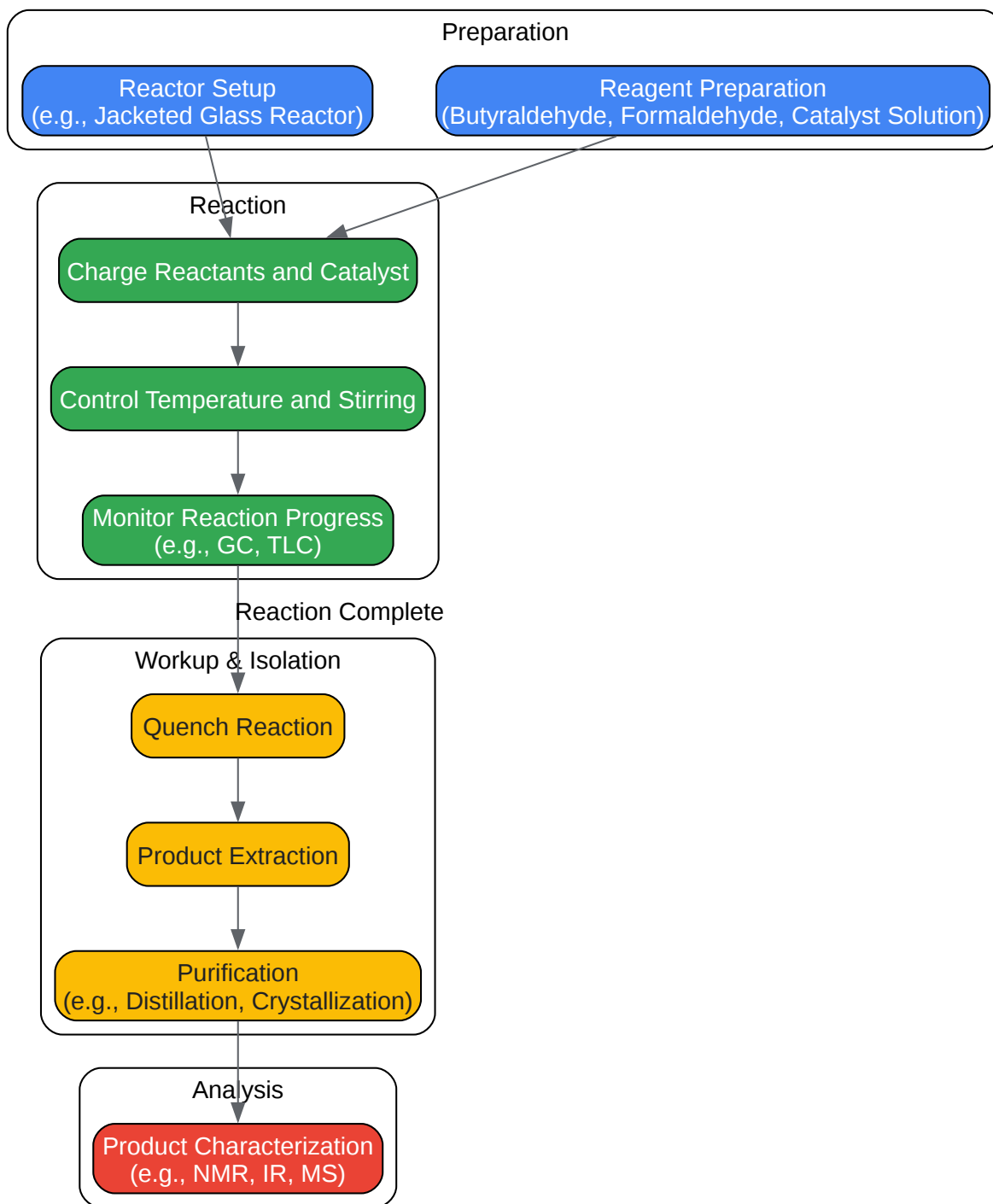
Phase	Benzyltri						
Transfer	methyla	1:1.1				Hydroxyp	
Catalyst	mmoniu	(Isobutyr	20	1 hour	~100	ivaldehyd	
(PTC)	m	aldehyde			(Conversi	e (from	[7][8]
	Hydroxid	)			on)	Isobutyra	
	e					ldehyde)	
						2-Ethyl-	
						2-	
						hexenal	
						(from	
Solid	KF-γ-	Self-				Butyralde	[9]
Base	Al <sub>2</sub> O <sub>3</sub>	condens	120	6 hours	98.1	hyde	
		ation				self-	
						condens	
						ation)	

Note: Data for the PTC system is for the analogous reaction with isobutylaldehyde, which is expected to have similar reactivity.

## Experimental Protocols

### General Experimental Workflow

The general workflow for the aldol condensation of **butyraldehyde** and formaldehyde involves the setup of a suitable reactor, charging of reactants and catalyst, controlling the reaction temperature, monitoring the reaction progress, and subsequent workup and product isolation.



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- To cite this document: BenchChem. [Application Notes and Protocols: Aldol Condensation of Butyraldehyde with Formaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050154#aldol-condensation-of-butyraldehyde-with-formaldehyde]

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